

troubleshooting common build and compilation issues in GEM-5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GEM-5

Cat. No.: B12410503

[Get Quote](#)

GEM-5 Build and Compilation Troubleshooting Center

Welcome to the **GEM-5** Technical Support Center. This guide provides troubleshooting steps and answers to frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving common build and compilation issues with the **GEM-5** simulator.

Frequently Asked Questions (FAQs)

Q1: What are the basic prerequisites for building **GEM-5**?

A1: To build **GEM-5**, you need to have several key dependencies installed. The primary requirements include:

- Git: For version control.
- g++ or clang: A C++ compiler (gcc version 10 or newer is recommended).[\[1\]](#)[\[2\]](#)
- SCons: The build system used by **GEM-5** (version 3.0 or greater is required).[\[1\]](#)[\[2\]](#)
- Python: Version 3.6 or newer, including the development libraries.[\[1\]](#)[\[2\]](#)
- zlib: A data compression library.[\[3\]](#)

- m4: The M4 macro processor.[\[1\]](#)[\[4\]](#)

Optional dependencies for extended functionality include:

- protobuf: For trace generation and playback (version 2.1 or newer).[\[1\]](#)[\[4\]](#)
- HDF5: For storing statistical data.

On an Ubuntu system, you can install the essential dependencies with the following command:

```
sudo apt install build-essential git m4 scons zlib1g-dev libprotobuf-dev protobuf-compiler  
libprotoc-dev libgoogle-perftools-dev python3-dev\[1\]
```

Q2: My build fails with an error about the gcc version. How can I fix this?

A2: **GEM-5** requires a modern C++ compiler. If you see an error like "Error: gcc version 10 or newer required," it means your default gcc version is too old.[\[1\]](#)[\[5\]](#)[\[6\]](#) You can resolve this by:

- Installing a newer gcc version: On Ubuntu, you can use the build-essential package or install a specific version (e.g., `sudo apt install gcc-10 g++-10`).
- Updating your environment variables: If you have a newer version installed in a non-default location, you can either update your PATH environment variable to point to the correct compiler or explicitly tell SCons which compiler to use with the CC and CXX variables:[\[6\]](#)
`scons CC=/path/to/your/gcc CXX=/path/to/your/g++ build/ALL/gem5.opt`

Q3: I'm encountering Python-related errors during the build or when running **GEM-5**. What's the cause?

A3: Python-related issues often stem from using a non-default Python installation or incorrect versions.[\[1\]](#)[\[4\]](#)[\[5\]](#) An error message like `TypeError: 'dict' object is not callable` when running **GEM-5** can indicate that SCons used a different Python version during the build than the one you are using to run the simulator.[\[1\]](#)

To fix this, you can force SCons to use your desired Python 3 executable:[\[1\]](#)[\[7\]](#) `python3` which
`scons build/ALL/gem5.opt`

If your Python 3 installation is in a non-standard path, you might also need to specify the PYTHON_CONFIG variable:[\[7\]](#) python3 which scon
PYTHON_CONFIG=/path/to/your/python3-config build/ALL/gem5.opt

Q4: The build process is terminated with ld terminated with signal 9 [Killed]. What does this mean?

A4: This error indicates that your system ran out of memory during the linking phase of the compilation.[\[8\]](#)[\[9\]](#) Building **GEM-5**, especially with parallel jobs (using the -j flag), can be memory-intensive.[\[2\]](#)[\[8\]](#)[\[10\]](#) To resolve this, try reducing the number of parallel jobs. For example, if you were using -j9, try a lower number like -j2 or even -j1:[\[8\]](#)[\[9\]](#) scon
build/ALL/gem5.opt -j2

Q5: I see warnings about missing HDF5 or PNG libraries. Are these critical?

A5: These warnings, such as "Couldn't find any HDF5 C++ libraries" or "Header file not found," are generally not critical for the core functionality of **GEM-5**.[\[11\]](#)[\[12\]](#)[\[13\]](#) They indicate that optional features will be disabled. HDF5 is used for efficient storage of simulation statistics, and libpng is for creating PNG framebuffers. If you require these features, you will need to install the respective development libraries (e.g., libhdf5-dev and libpng-dev on Ubuntu).[\[11\]](#)

Troubleshooting Guides

Guide 1: Resolving a "Protobuf" Related Build Failure

Issue: The build fails with errors related to google::protobuf, such as undefined reference to google::protobuf:... or errors indicating a version mismatch.[\[1\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Protocol for Troubleshooting:

- **Verify Protobuf Installation:** Ensure you have both the Protocol Buffers compiler (protoc) and the development libraries installed. On Ubuntu, you can install them using: `sudo apt update && sudo apt install libprotobuf-dev protobuf-compiler`[\[1\]](#)
- **Clean the Build Directory:** Stale object files can sometimes cause issues after dependency changes. It's crucial to clean the build directory before recompiling. You can do a soft clean or a complete removal of the build directory.

- Soft clean: `python3 which scones --clean --no-cache`[\[1\]](#)
- Complete removal: `rm -rf build/`[\[1\]](#)
- Recompile: After cleaning, attempt to rebuild **GEM-5**: `python3 which scones build/ALL/gem5.opt -j`[\[1\]](#)
- Check for Version Conflicts: If the problem persists, it might be due to a version incompatibility between the installed Protobuf library and what **GEM-5** expects. Refer to the **GEM-5** documentation for the recommended Protobuf version.

Guide 2: The Executable (gem5.opt) is Not Generated After a Seemingly Successful Build

Issue: The scones command completes without apparent errors, but the final executable (e.g., gem5.opt) is missing from the build/ directory.[\[17\]](#)[\[18\]](#)

Protocol for Troubleshooting:

- Check for Errors in the Build Log: Rerun the build command and redirect the output to a log file to carefully inspect for any errors or warnings you might have missed. `scones build/ALL/gem5.opt -j > build_log.txt 2>&1`[\[17\]](#)[\[18\]](#) Review build_log.txt for any error messages.
- Verify Target Architecture: Ensure that the architecture you are building for (e.g., ALL, X86, RISCV) is correct and that the corresponding build_opts file exists.[\[17\]](#)[\[18\]](#)
- Perform a Clean Build: As with many build issues, a clean build can resolve unexpected problems. `rm -rf build/ scones build/ALL/gem5.opt -j`
- Check Available Memory: Even if the build process doesn't explicitly fail with a "Killed" signal, low memory can sometimes cause silent failures during the final linking stage. Try building with a single thread (`-j1`).[\[17\]](#)[\[18\]](#)

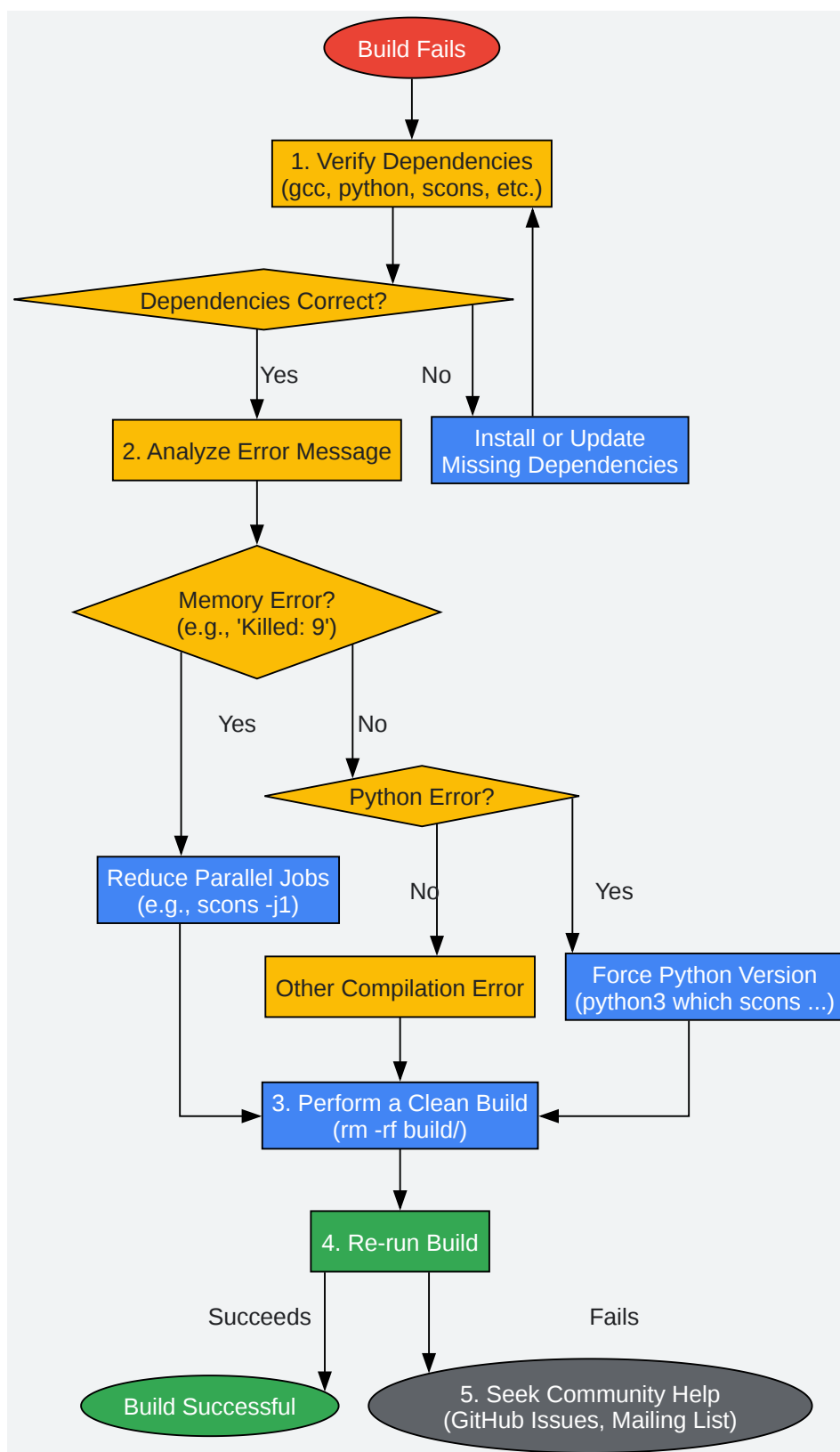
Data Presentation

Table 1: Comparison of **GEM-5** Build Targets

Build Target	Optimization Level	Debug Symbols	Recommended Use Case	Relative Speed
gem5.debug	None	Yes	Debugging with tools like GDB where variable inspection is critical. [1] [4]	Slow
gem5.opt	High (e.g., -O3)	Yes	General use and debugging most problems; offers a good balance of performance and debuggability. [1] [4]	Fast
gem5.fast	Highest (including link-time optimizations)	No	Performance-critical simulations where debugging is not a priority. [1] [4]	Fastest

Mandatory Visualization

Below is a diagram illustrating the logical workflow for troubleshooting common **GEM-5** build and compilation issues.



[Click to download full resolution via product page](#)

Caption: A flowchart for diagnosing and resolving **GEM-5** build failures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gem5: Building gem5 [gem5.org]
- 2. gem5: Building gem5 [gem5.org]
- 3. GitHub - gem5/gem5: The official repository for the gem5 computer-system architecture simulator. [github.com]
- 4. Building gem5 — gem5 Tutorial 0.1 documentation [courses.grainger.illinois.edu]
- 5. Building gem5 — gem5 Tutorial 0.1 documentation [lowepower.com]
- 6. build gem5 error: gcc version 4.7 or newer required. [groups.google.com]
- 7. gem5 build fails with " Embedded python library 3.6 or newer required, found 2.7.17." - Stack Overflow [stackoverflow.com]
- 8. gem5: Common errors within gem5 [gem5.org]
- 9. stackoverflow.com [stackoverflow.com]
- 10. Gem5 compiling error [gem5-users.gem5.narkive.com]
- 11. stackoverflow.com [stackoverflow.com]
- 12. Reddit - The heart of the internet [reddit.com]
- 13. reddit.com [reddit.com]
- 14. 'undefined reference to google::protobuf::io' error when installing Gem5 [a.osmarks.net]
- 15. gem5 - Which version of protoc should I need? - Stack Overflow [stackoverflow.com]
- 16. [gem5-users] google::protobuf error when building gem5 [gem5-users.gem5.narkive.com]
- 17. Building successfully but not generating gem5.opt or gem5.fast or gem5.debug · gem5 · Discussion #1688 · GitHub [github.com]
- 18. Building successfully but not generating gem5.opt or gem5.fast or gem5.debug · Issue #1676 · gem5/gem5 · GitHub [github.com]

- To cite this document: BenchChem. [troubleshooting common build and compilation issues in GEM-5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12410503#troubleshooting-common-build-and-compilation-issues-in-gem-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com